

REDX05358: Mechanism of Action & Technical Profile

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Compound of Interest

Compound Name: REDX05358
CAS No.: 1884226-20-3
Cat. No.: B610433

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A Next-Generation Pan-RAF Inhibitor for RAS/RAF-Mutant Malignancies[1]

Executive Summary

REDX05358 is a potent, orally bioavailable, small-molecule Pan-RAF inhibitor designed to overcome the critical limitation of first-generation BRAF inhibitors: paradoxical MAPK pathway activation.[1] Unlike Vemurafenib or Dabrafenib, which can inadvertently accelerate tumor growth in RAS-mutant contexts by inducing RAF dimerization, **REDX05358** inhibits both RAF monomers and dimers with sub-nanomolar potency. It binds in a distinct DFG-out / α C-helix-in conformation, effectively silencing signaling in both BRAF-mutant (V600E) and RAS-mutant (KRAS/NRAS) solid tumors without triggering feedback reactivation.

Part 1: The Clinical Challenge: The RAF Paradox

To understand the mechanism of **REDX05358**, one must first understand the failure mode of its predecessors.

The Dimerization Problem

The MAPK/ERK pathway is a central driver of cell proliferation. In healthy cells, RAS activates RAF, which forms dimers (BRAF-BRAF, BRAF-CRAF) to phosphorylate MEK.[2]

- First-Generation Inhibitors (Type I/1.5): Drugs like Vemurafenib bind to the ATP pocket of a single RAF monomer.
- The Paradox: In the presence of oncogenic RAS (e.g., KRAS-mutant colorectal cancer), binding to one RAF monomer induces a conformational change that promotes its dimerization with a drug-free RAF partner. This "trans-activation" leads to hyper-phosphorylation of ERK, causing tumor progression and secondary malignancies (e.g., cutaneous squamous cell carcinoma).

REDX05358 Design Directive: Create a molecule that inhibits the catalytic activity of the RAF kinase without allosterically priming the enzyme for dimerization, or alternatively, one that inhibits the dimer complex itself.

Part 2: Molecular Mechanism of Action[3][4]

Binding Topology: DFG-out / α C-helix-in

REDX05358 utilizes a hybrid structural scaffold that occupies the ATP-binding pocket but enforces a specific inactive conformation.

- Hinge Binding: It anchors to the kinase hinge region, competing directly with ATP.
- Back-Pocket Occupation: Crucially, it extends into the deep hydrophobic back pocket. This forces the conserved DFG (Asp-Phe-Gly) motif into the "out" position.
- Conformational Lock: Unlike standard Type II inhibitors that often push the α C-helix "out," **REDX05358** stabilizes a DFG-out / α C-helix-in state. This specific conformation is structurally incompatible with the regulatory changes required for paradoxical dimer activation.

Pan-RAF Inhibition (Monomer & Dimer)

REDX05358 is equipotent against all RAF isoforms (ARAF, BRAF, CRAF).^[3]^[4] By inhibiting both the monomeric form (dominant in BRAF V600E tumors) and the dimeric form (dominant in RAS-mutant tumors), it shuts down the pathway regardless of the upstream driver.

Prevention of Feedback Loops

In KRAS-mutant colorectal cancer (CRC), EGFR-mediated feedback often reactivates the pathway via CRAF. Because **REDX05358** potently inhibits CRAF ($IC_{50} = 0.076$ nM), it blocks this escape route, maintaining suppression of pERK.

Visualization: The Paradox Breaker Mechanism

The following diagram illustrates how **REDX05358** differs from first-generation inhibitors in the context of RAS-mutant signaling.



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Figure 1: Mechanistic differentiation.[5] While 1st Gen inhibitors induce dimerization (red arrow), **REDX05358** inhibits both monomers and dimers, blocking the paradox.

Part 3: Pharmacodynamics & Selectivity Profile

REDX05358 demonstrates a "flat" potency profile across the RAF family, which is essential for its pan-RAF efficacy.

Table 1: Biochemical Potency (Kinase Assay)

Data synthesized from preclinical profiling (ProbeChem/Redx Pharma).

Target Kinase	IC50 (nM)	Biological Relevance
CRAF (RAF-1)	0.076	Critical for RAS-driven dimer signaling and EGFR feedback.
ARAF	0.100	Often a compensatory kinase in resistance settings.
BRAF (WT)	0.680	Wild-type inhibition prevents paradoxical activation in normal tissue.
BRAF (V600E)	0.171	Primary driver in melanoma/thyroid cancer.

Selectivity

- Kinome Panel: Tested against 468 kinases.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Specificity: High selectivity for the RAF family.[\[1\]](#)
- Paradoxical Activation: Negligible. In cellular assays, pERK levels do not spike at sub-maximal doses, a hallmark of safety against secondary skin cancers.

Part 4: Experimental Protocols for Validation

To validate the mechanism of **REDX05358** in a research setting, the following protocols assess both potency and the absence of paradoxical activation.

Protocol A: Cellular "Paradox" Assay (Western Blot)

Objective: Confirm that **REDX05358** does not induce pERK spikes in RAS-mutant cells, unlike Vemurafenib.

- Cell Line Selection:
 - HCT116 (KRAS G13D mutant): Prone to paradoxical activation.

- A375 (BRAF V600E mutant): Sensitive control.
- Reagent Preparation:
 - Dissolve **REDX05358** and Vemurafenib (control) in DMSO to 10 mM stock.
 - Prepare serial dilutions (0.1 nM to 10 μ M).
- Treatment:
 - Seed cells at

cells/well in 6-well plates. Adhere overnight.
 - Treat with compounds for 1 hour (short duration captures immediate phosphorylation changes).
- Lysis & Detection:
 - Lyse in RIPA buffer with phosphatase inhibitors (Na₃VO₄, NaF).
 - Primary Antibodies: Phospho-ERK1/2 (Thr202/Tyr204) vs. Total ERK1/2.
- Data Interpretation:
 - Vemurafenib:[\[1\]](#) Expect a "bell-shaped" curve in HCT116 (pERK increases at low doses, decreases at high doses).
 - **REDX05358**: Expect a monotonic dose-dependent decrease in pERK without any initial spike.

Protocol B: Proliferation Assay (CTG)

Objective: Determine IC₅₀ in resistance models.

- Plating: 384-well plate, 500-1000 cells/well (optimize for growth rate).
- Dosing: 72-hour incubation with **REDX05358** (9-point dilution).

- Readout: CellTiter-Glo (ATP quantification).
- Analysis: Normalize to DMSO control. Calculate GI50 using a 4-parameter logistic fit.

Visualization: Experimental Workflow



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Figure 2: Workflow for validating the "Paradox Breaker" phenotype.

Part 5: Translational Context

REDX05358 represents a shift from "allele-specific" inhibition (targeting only V600E) to "pathway-specific" inhibition (targeting the RAF node regardless of upstream RAS status).

- Target Indications:
 - NRAS-mutant Melanoma: Currently lacks effective targeted therapies; MEK inhibitors alone have limited efficacy.
 - KRAS-mutant Colorectal Cancer (CRC): **REDX05358** combined with EGFR inhibitors could prevent the CRAF-mediated feedback loop that limits current standard of care.
- Clinical Trajectory:
 - The Redx Pan-RAF program (including **REDX05358**) was acquired by Jazz Pharmaceuticals. The lead candidate from this program, JZP815, shares the mechanistic profile described here (Pan-RAF, no paradox). Researchers studying **REDX05358** are effectively studying the preclinical basis of the JZP815 class.

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